

Technical Support Center: Quantification with 1-Hexanol-d13

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Compound of Interest

Compound Name: 1-Hexanol-d13

Cat. No.: B15581862

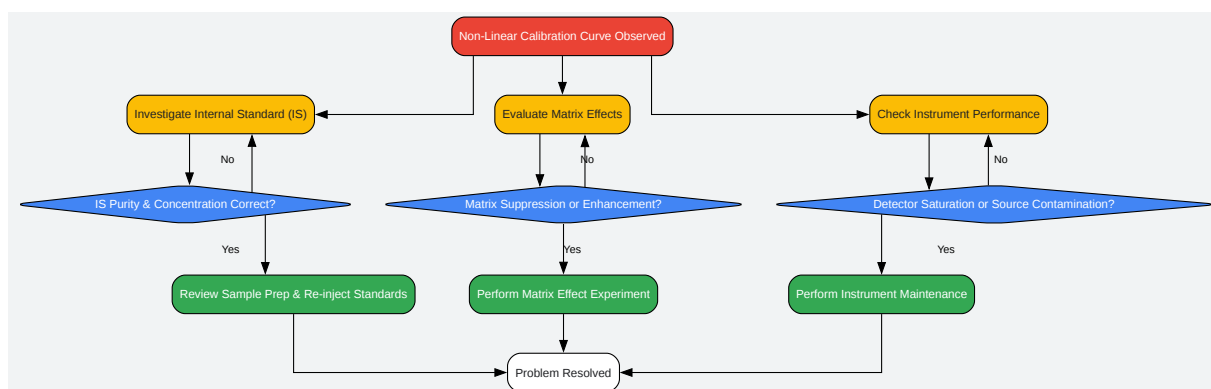
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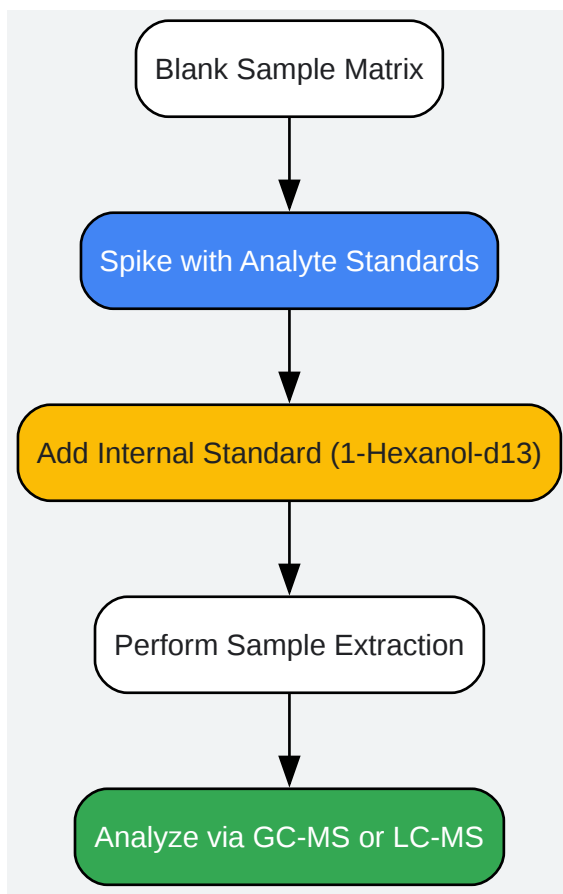
This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering linearity issues when using **1-Hexanol-d13** as an internal standard in quantitative analysis.

Frequently Asked Questions (FAQs)

FAQ 1: My calibration curve for 1-Hexanol is non-linear when using 1-Hexanol-d13 as an internal standard. What are the potential causes?

Non-linearity in your calibration curve can stem from several sources. It is crucial to investigate these potential causes systematically. The most common culprits include issues with the internal standard, interference from the sample matrix (matrix effects), or problems with the analytical instrument itself.^{[1][2][3]} A logical first step is to follow a structured troubleshooting workflow to isolate the source of the non-linearity.





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References

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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